

# 4-Ethoxycarbonylbenzoate CAS number 6287-86-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethoxycarbonylbenzoate

Cat. No.: B15373282

[Get Quote](#)

An In-depth Technical Guide to **4-Ethoxycarbonylbenzoate** (Ethyl 4-formylbenzoate)

CAS Number: 6287-86-1

This technical guide provides a comprehensive overview of **4-Ethoxycarbonylbenzoate**, more commonly known as Ethyl 4-formylbenzoate. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this chemical intermediate. This document details its chemical and physical properties, synthesis and purification protocols, key applications, and safety information.

## Chemical and Physical Properties

Ethyl 4-formylbenzoate is a substituted aromatic compound with both an ester and an aldehyde functional group. These features make it a versatile reagent in organic synthesis.<sup>[1][2]</sup> Its key properties are summarized in the tables below.

### Table 1: Chemical Identifiers

Identifier	Value
CAS Number	6287-86-1[3][4]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub> [3][4]
Molecular Weight	178.18 g/mol [3]
IUPAC Name	ethyl 4-formylbenzoate[3]
Synonyms	Benzoic acid, 4-formyl-, ethyl ester; 4-(Ethoxycarbonyl)benzaldehyde; p-Carbethoxybenzaldehyde; Ethyl p-formylbenzoate; Terephthalaldehydic acid ethyl ester[4]
InChI Key	BHYVHYPBRYOMGC-UHFFFAOYSA-N
Canonical SMILES	CCOC(=O)C1=CC=C(C=C1)C=O[3]

## Table 2: Physical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid or white solid	[1][5]
Melting Point	138-140 °C	[4]
Boiling Point	142 °C @ 13 Torr	[4]
Density	1.145 g/cm <sup>3</sup>	[4]
Flash Point	128.8 °C	[4]
Refractive Index	1.548	[4]
Solubility	Very soluble in N,N-Dimethylformamide; Soluble in methanol; Sparingly soluble in glacial acetic acid; Very slightly soluble in chloroform; Practically insoluble in water.	[4]

## Experimental Protocols

### Synthesis of Ethyl 4-formylbenzoate

A common method for the synthesis of Ethyl 4-formylbenzoate is the oxidation of ethyl 4-(hydroxymethyl)benzoate.<sup>[5]</sup>

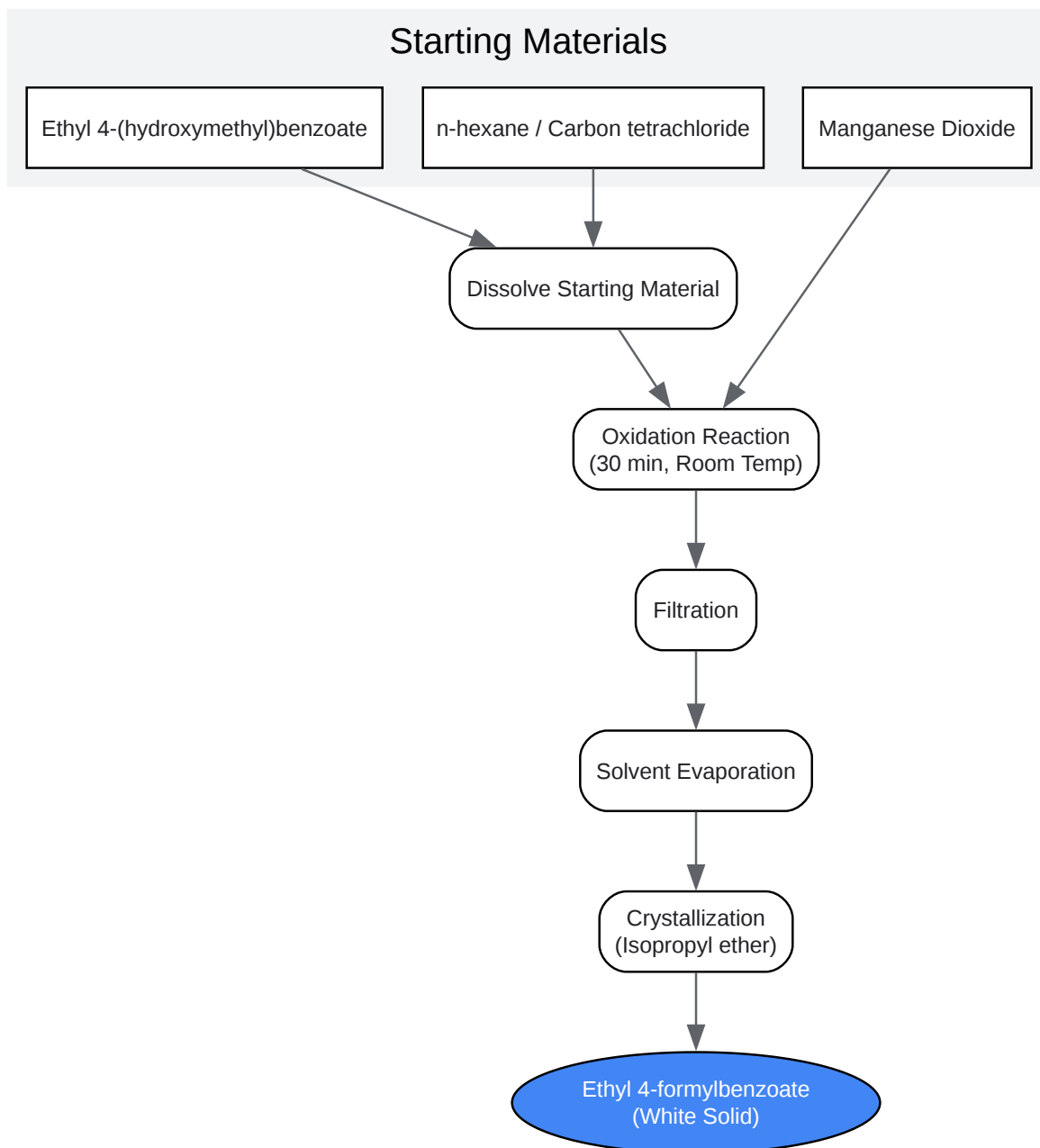
Materials:

- Ethyl 4-(hydroxymethyl)benzoate (2.5 g, 13.9 mmol)
- Manganese dioxide (24.1 g, 0.277 mmol)
- n-hexane (50 ml)
- Carbon tetrachloride (30 ml)
- Isopropyl ether

Procedure:

- Dissolve ethyl 4-(hydroxymethyl)benzoate in a mixture of n-hexane and carbon tetrachloride.
- Add manganese dioxide to the solution with stirring at room temperature.
- Continue stirring for 30 minutes. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the manganese dioxide.
- Remove the solvents from the filtrate under vacuum to yield a yellow oil.
- Purify the oil by crystallization from isopropyl ether to obtain a white solid of Ethyl 4-formylbenzoate.<sup>[5]</sup>

## Synthesis Workflow of Ethyl 4-formylbenzoate

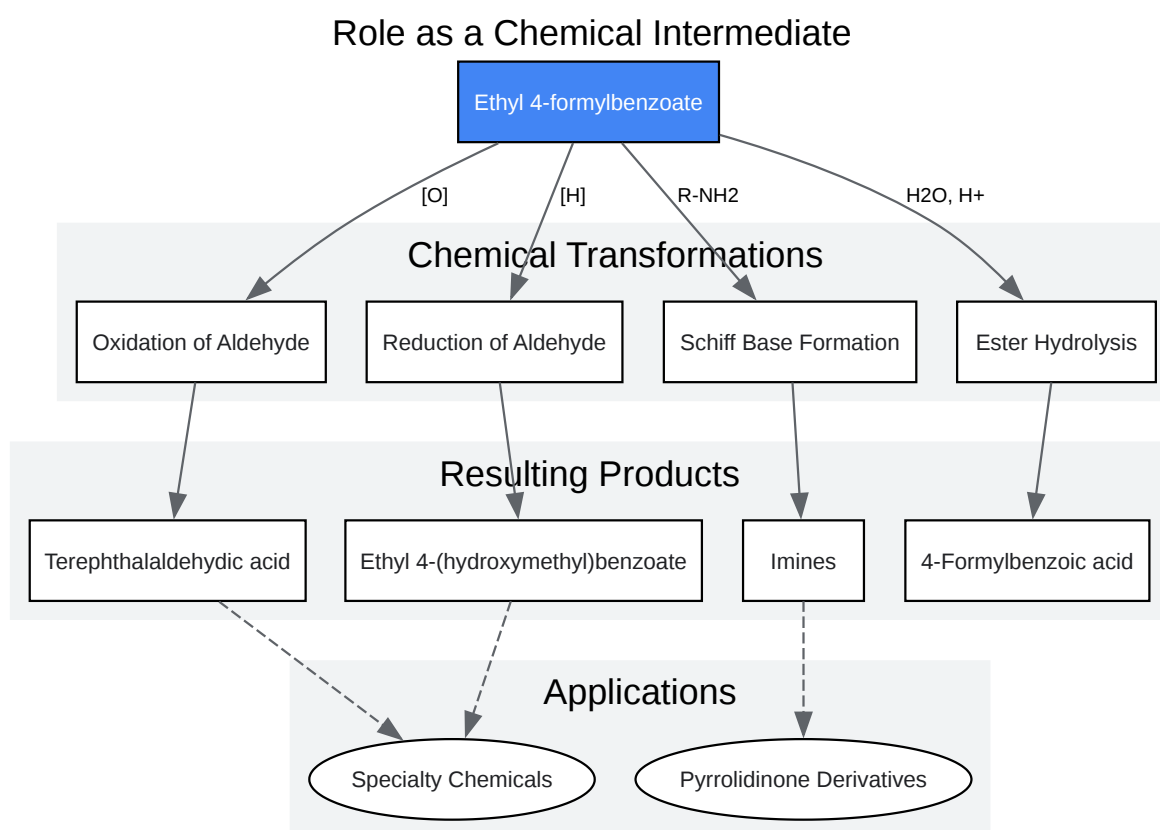
[Click to download full resolution via product page](#)

Synthesis Workflow

## Applications in Research and Development

Ethyl 4-formylbenzoate is a valuable intermediate in organic synthesis. Its aldehyde group can undergo various reactions such as oxidation, reduction, and the formation of Schiff bases, while the ethyl ester can be hydrolyzed or transesterified.[2][6]

A notable application is its use as a reagent in the preparation of pyrrolidinone derivatives, which have been investigated as GluN2C-selective potentiators.[1][7] It also serves as a building block for more complex molecules and specialty chemicals.[2]



[Click to download full resolution via product page](#)

Chemical Intermediate Role

## Signaling Pathways and Biological Activity

Currently, there is no publicly available research data suggesting a direct role of Ethyl 4-formylbenzoate in specific signaling pathways.

It is important to note that while a study on the anticancer activity of an "Ethyl 4-[(4-methylbenzyl)oxy] benzoate complex" has been published, this is a different and more complex molecule than Ethyl 4-formylbenzoate.[8] Therefore, the biological activities described in that study cannot be attributed to Ethyl 4-formylbenzoate.

## Safety and Handling

Ethyl 4-formylbenzoate should be handled in a well-ventilated area, and personal protective equipment, including gloves and eye protection, should be worn.[4] It is advised to avoid contact with skin and eyes and to prevent the formation of dust and aerosols.[4] It should be stored in a cool, dry place under an inert atmosphere (nitrogen or argon) at 2-8°C.[1]

**Table 3: GHS Hazard Information**

Hazard Statement	Code
Harmful if swallowed	H302
May cause an allergic skin reaction	H317

Note: This information is based on aggregated GHS data for a structurally similar compound, ethyl 4-formamidobenzoate, and should be used for guidance. Always refer to the specific Safety Data Sheet (SDS) for Ethyl 4-formylbenzoate before handling.[9]

## Analytical Data

The characterization of Ethyl 4-formylbenzoate is typically performed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the molecular structure.
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) are used to determine the molecular weight and fragmentation pattern.[3]

- Infrared (IR) Spectroscopy: FTIR is used to identify the characteristic functional groups, such as the carbonyl stretches of the aldehyde and the ester.[3]

This guide provides a summary of the available technical information for Ethyl 4-formylbenzoate. For further details, researchers are encouraged to consult the cited literature and relevant safety data sheets.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ethyl 4-formylbenzoate CAS#: 6287-86-1 [m.chemicalbook.com]
- 2. Buy Ethyl 4-formyl-3-methylbenzoate [smolecule.com]
- 3. Ethyl 4-formylbenzoate | C<sub>10</sub>H<sub>10</sub>O<sub>3</sub> | CID 80498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy ethyl 4-formylbenzoate Industrial Grade from HENAN OWESOME PHARMECEUTICAL TECHNOLOGY - ECHEMI [echemi.com]
- 5. prepchem.com [prepchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. ethyl 4-formylbenzoate | 6287-86-1 [chemicalbook.com]
- 8. In vitro and In vivo Growth Inhibition and Apoptosis of Cancer Cells by Ethyl 4-[(4-methylbenzyl)oxy] Benzoate Complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Ethyl 4-formamidobenzoate | C<sub>10</sub>H<sub>11</sub>NO<sub>3</sub> | CID 223909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Ethoxycarbonylbenzoate CAS number 6287-86-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15373282#4-ethoxycarbonylbenzoate-cas-number-6287-86-1]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)